

2-Methyl-4-(2-methylbenzamido)benzoic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-4-(2-methylbenzamido)benzoic acid

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An In-depth Technical Guide to 2-Methyl-4-(2-methylbenzamido)benzoic acid

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and significance of **2-Methyl-4-(2-methylbenzamido)benzoic acid**, a key intermediate in the pharmaceutical industry. This document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Compound Data

Quantitative data for **2-Methyl-4-(2-methylbenzamido)benzoic acid** is summarized in the table below, providing a clear reference for its fundamental chemical properties.

Property	Value
Molecular Formula	C ₁₆ H ₁₅ NO ₃ [1]
Molecular Weight	269.3 g/mol [1]
CAS Number	317374-08-6[1]
Appearance	White to off-white powder
Purity	Typically >98.0%
Melting Point	231.3-232.6 °C[2]
Solubility	Soluble in Methanol

Significance in Pharmaceutical Synthesis

2-Methyl-4-(2-methylbenzamido)benzoic acid is a critical intermediate in the synthesis of Tolvaptan.[3] Tolvaptan is a selective vasopressin V2-receptor antagonist used to treat hyponatremia (low blood sodium levels) associated with conditions such as heart failure and the syndrome of inappropriate antidiuretic hormone (SIADH). The precise structure of this intermediate is essential for the correct assembly and subsequent efficacy of the final active pharmaceutical ingredient.[3]

Experimental Protocol: Synthesis of 2-Methyl-4-(2-methylbenzamido)benzoic acid

The following is a detailed multi-step protocol for the synthesis of **2-Methyl-4-(2-methylbenzamido)benzoic acid**.

Step 1: Preparation of 2-Methyl-4-aminobenzaldehyde

- In an ice bath, slowly add phosphorus oxychloride (34.3g) to N,N-dimethylformamide (60ml) while maintaining the temperature between 0-5°C with continuous stirring for one hour.[4]
- To this mixture, add 3-methyl aniline (20g) and heat to 60°C for six hours.[4]

- After cooling to room temperature, add ice water (120ml) and adjust the pH to 8 using a 2M NaOH solution.[4]
- Extract the product with ethyl acetate (2 x 120ml).[4]
- Combine the organic layers, wash with water (2 x 60ml), and dry over anhydrous sodium sulfate.[4]
- Filter and evaporate the solvent under reduced pressure to yield the crude product, which can be recrystallized from acetone to obtain pure 2-methyl-4-aminobenzaldehyde.[4]

Step 2: Preparation of 2-Methyl-4-aminobenzonitrile

- To formic acid (100ml), add 2-methyl-4-aminobenzaldehyde (20g), hydroxylamine hydrochloride (15.5g), and sodium formate (23g).[4]
- Heat the mixture to 100°C for three hours.[4]
- Remove the formic acid under reduced pressure and cool the residue to room temperature.[4]
- Add water (200ml), stir for one hour, and filter to collect the solid 2-methyl-4-aminobenzonitrile.[4]

Step 3: Preparation of 2-Methyl-4-aminobenzoic Acid

- Add 2-methyl-4-aminobenzonitrile (10g) to a mixture of ethylene glycol (50ml) and water (50ml).[4]
- Add sodium hydroxide (15g) and heat the mixture to 100°C for six hours.[4]
- Cool the reaction to room temperature and adjust the pH to 4-5 with concentrated hydrochloric acid, followed by stirring for two hours.[4]
- Filter to obtain solid 2-methyl-4-aminobenzoic acid.[4]

Step 4: Preparation of 2-Methyl-4-(2-methylbenzamido)benzoic Acid

- Dissolve 2-methyl-4-aminobenzoic acid (10g) in acetone (150ml) and add triethylamine (8.7g).[4]
- Cool the mixture to 0-5°C and slowly add 2-methylbenzoyl chloride (12.2g), maintaining the temperature between 0-10°C.[4]
- After the addition is complete, allow the reaction to warm to 30°C and stir for ten hours.[4]
- Add ice water (150ml), stir for 30 minutes, and filter to collect the crude product.[4]
- Purify the crude solid by recrystallization from a mixed solvent of ethyl acetate and ethanol to yield the final product, **2-methyl-4-(2-methylbenzamido)benzoic acid**. [4]

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **2-Methyl-4-(2-methylbenzamido)benzoic acid**.



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Caption: Synthesis pathway of **2-Methyl-4-(2-methylbenzamido)benzoic acid**.

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